

High-Resolution Structural Elucidation of Isoquinoline-1-Carboxylic Acid Derivatives

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Compound of Interest

Compound Name: *8-Bromoisoquinoline-1-carboxylic acid*

Cat. No.: *B11861259*

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Executive Summary & Strategic Context

Isoquinoline-1-carboxylic acid (IQ-1-COOH) derivatives are privileged pharmacophores in drug discovery, exhibiting potent activity as kinase inhibitors, anti-inflammatory agents, and antitumor candidates. However, their structural characterization presents unique challenges compared to their quinoline or isoquinoline-3-carboxylic acid analogues.

The proximity of the carboxylic acid at the C1 position to the heterocyclic nitrogen (N2) induces significant electronic deshielding and steric strain, often leading to ambiguous spectroscopic data when using standard 1D NMR. Furthermore, distinguishing the C1-isomer from the thermodynamically stable C3-isomer (a common synthetic byproduct) is critical for Intellectual Property (IP) and Structure-Activity Relationship (SAR) validity.

This guide compares the analytical performance of high-resolution spectroscopic techniques (NMR, MS, IR) in resolving these specific structural challenges.

Comparative Analysis: Analytical Modalities

The following table compares the efficacy of standard versus advanced characterization techniques for confirming the IQ-1-COOH scaffold.

Feature	1D 1H NMR	2D NMR (HMBC/HSQC)	HRMS (ESI)	FT-IR
Primary Utility	Purity check & proton counting.	Definitive Regiochemistry (C1 vs C3).	Molecular formula & fragmentation.	Functional group ID (C=O, OH).
Resolution Power	Low for quaternary carbons.	High (Links C1 to ring protons).	High (Exact Mass).	Low (Cannot distinguish isomers).
Key Limitation	Cannot prove C1-substitution definitively without reference.	Requires longer acquisition time.	Isomers often have identical mass.	Broad OH bands obscure fingerprint.
Performance Verdict	Screening Tool	Validation Standard	Confirmation Tool	Quality Control

Structural Isomer Comparison: C1 vs. C3

In drug development, the product (1-isomer) must be differentiated from its alternative (3-isomer).

Parameter	Isoquinoline-1-Carboxylic Acid	Isoquinoline-3-Carboxylic Acid	Implication
Electronic Environment	C1 is flanked by N2 and C8a. Highly deshielded.	C3 is flanked by N2 and C4. Less sterically hindered.	C1 derivatives are more reactive to nucleophilic attack (e.g., decarboxylation).
¹ H NMR (H3 Signal)	Appears as a doublet (coupled to H4).	Absent (Substituted).	Key Diagnostic: If H3 signal is present, it is the C1-isomer.
Bioactivity Potential	High affinity for metalloenzymes (chelating N-COOH motif).	Lower chelating potential due to geometry.	C1 is preferred for metalloprotease inhibition.

Deep Dive: NMR Spectroscopy

The Challenge: Quaternary Carbon Assignment

In IQ-1-COOH, the carbonyl carbon and the C1 ring carbon are both quaternary. 1D ¹³C NMR will show peaks at ~168 ppm (COOH) and ~150-160 ppm (C1), but this does not prove connectivity.

The Solution: HMBC (Heteronuclear Multiple Bond Correlation)

To validate the structure, you must establish the C1-H3 or C1-H8 connectivity.

- H3 Proton: Typically appears at ~8.5 ppm (doublet, J ≈ 5.6 Hz).
- HMBC Correlation: The C1 quaternary carbon (approx 150 ppm) will show a strong 3-bond correlation () to the H3 proton.
- Differentiation: If the substituent were at C3, the carboxyl carbon would correlate with H4, and the H3 signal would be missing.

Experimental Protocol: NMR Acquisition

- Solvent: DMSO-d₆
(Preferred over CDCl₃ due to solubility and stabilization of the acid proton).
- Concentration: 10–15 mg in 0.6 mL solvent.
- Parameters:
 - Relaxation Delay (): 2.0 s (Ensure relaxation of quaternary carbons).
 - Scans: 64 (1H), 1024 (13C), 16 (HMBC).

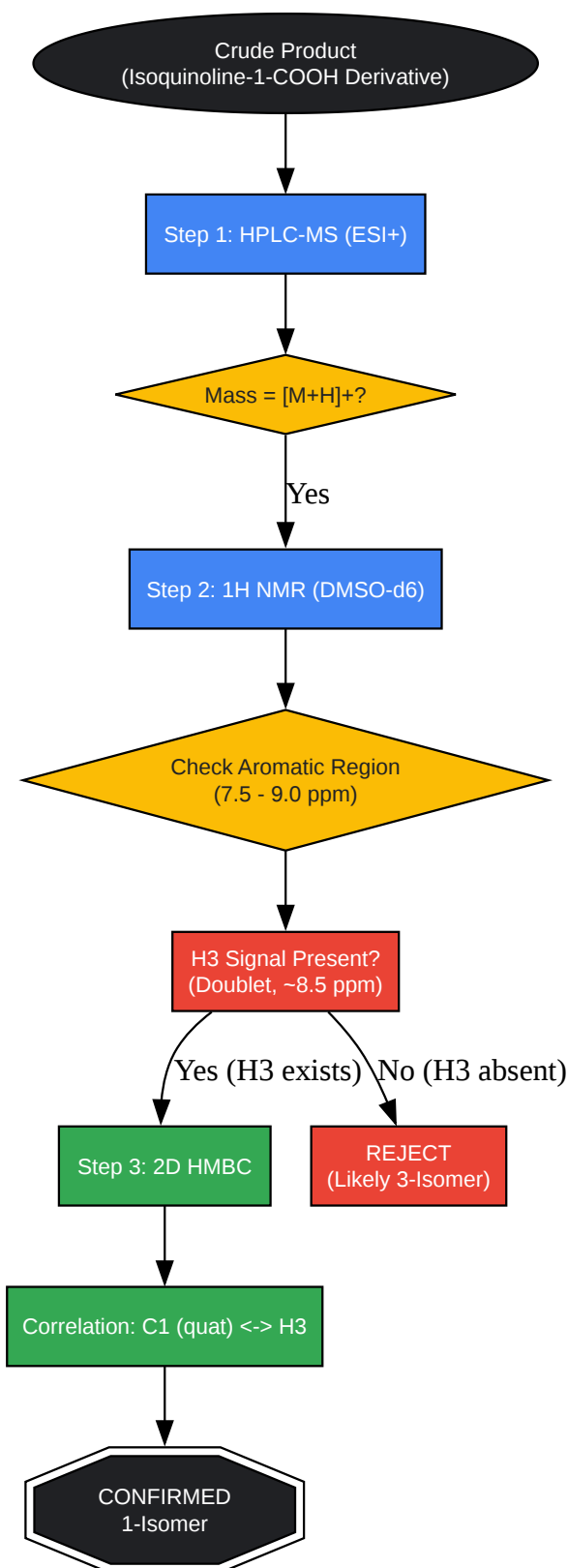
Deep Dive: Mass Spectrometry (HRMS)

Fragmentation Logic

Isoquinoline-1-carboxylic acid derivatives exhibit a characteristic "Ortho-Effect" fragmentation pattern due to the proximity of the N-lone pair.

- Molecular Ion:
observed clearly in ESI(+).
- Primary Fragmentation: Rapid loss of
(44 Da) or
(46 Da) is favored, generating an isoquinolinium radical cation.
- Differentiation: The 1-isomer decarboxylates more readily in the source (in-source fragmentation) compared to the 3-isomer due to the repulsive interaction between the N-lone pair and the carbonyl oxygen.

Visualization: Structural Confirmation Workflow



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Figure 1: Decision tree for the regiochemical assignment of isoquinoline carboxylic acids. Note the critical reliance on the H3 proton signal.

Vibrational Spectroscopy (FT-IR)

While less specific for isomer differentiation, IR is vital for confirming the carboxylic acid state (dimer vs. monomer) which affects solubility and bioavailability.

- O-H Stretch: 2500–3300 cm⁻¹
 - . Extremely broad band due to strong intermolecular hydrogen bonding (dimer formation).
- C=O Stretch: 1700–1725 cm⁻¹
 - .
 - Insight: If the C=O band shifts to >1740 cm⁻¹, suspect esterification or anhydride formation during workup.
- C-O Stretch: 1210–1300 cm⁻¹
 - .

Experimental Protocol: Synthesis & Characterization

Objective: Synthesis and Characterization of Methyl isoquinoline-1-carboxylate (Derivative Example).

- Reaction: Reflux Isoquinoline-1-carboxylic acid with MeOH/H₂SO₄ (cat.) for 4 hours.
- Workup: Neutralize with NaHCO₃, extract with EtOAc.
- Characterization Checklist:

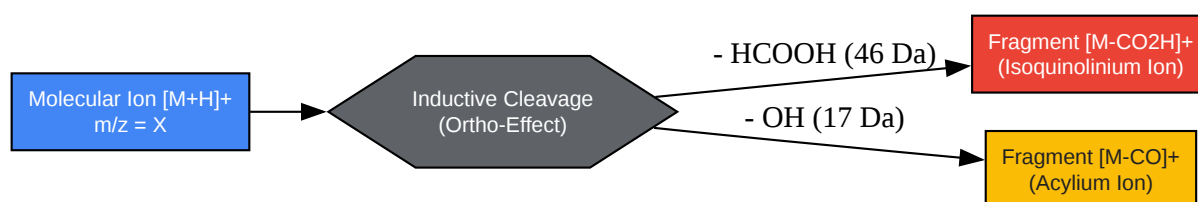
- TLC: R

will increase significantly (Acid

Ester).

- ^1H NMR: Look for the disappearance of the broad COOH singlet (11-13 ppm) and appearance of a sharp methoxy singlet (~4.0 ppm).
- ^{13}C NMR: Carbonyl shift moves upfield (from ~168 to ~165 ppm).

Visualization: Fragmentation Pathway (MS)



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Figure 2: Primary fragmentation pathways in ESI-MS for isoquinoline-1-carboxylic acid derivatives.

References

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